

# An In-depth Technical Guide to the Isomers of C<sub>7</sub>H<sub>12</sub> Alkynes

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## Compound of Interest

Compound Name: 1,6-Heptadiyne

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This technical guide provides a comprehensive overview of the alkyne isomers with the molecular formula C<sub>7</sub>H<sub>12</sub>, which aligns with the general formula for alkynes (C<sub>n</sub>H<sub>2n-2</sub>). While the requested molecular formula was C<sub>7</sub>H<sub>8</sub>, it is highly probable that this was a typographical error, as C<sub>7</sub>H<sub>8</sub> has a degree of unsaturation of four, which is uncharacteristic for simple acyclic alkynes. This guide will primarily focus on the isomers of C<sub>7</sub>H<sub>12</sub> and will also briefly discuss the theoretical structural possibilities for alkyne isomers of C<sub>7</sub>H<sub>8</sub>.

## Alkyne Isomers of C<sub>7</sub>H<sub>12</sub>

The molecular formula C<sub>7</sub>H<sub>12</sub> corresponds to a variety of structural isomers of alkynes, which can be categorized based on their carbon skeleton: heptynes, methylhexynes, dimethylpentynes, and ethylpentynes. These isomers can be further classified as either terminal or internal alkynes, a distinction that significantly influences their chemical reactivity.

## Physicochemical Properties of C<sub>7</sub>H<sub>12</sub> Alkyne Isomers

The following tables summarize the key physicochemical properties of the known acyclic alkyne isomers of C<sub>7</sub>H<sub>12</sub>. These properties are crucial for their separation, identification, and application in synthesis.

Table 1: Heptyne Isomers

| IUPAC Name | Structure                                                     | CAS Number | Boiling Point (°C) | Melting Point (°C) | Density (g/mL at 25°C) | Refractive Index (n <sup>20</sup> /D) |
|------------|---------------------------------------------------------------|------------|--------------------|--------------------|------------------------|---------------------------------------|
| 1-Heptyne  | $\text{CH}_3(\text{CH}_2)_4\text{C}\equiv\text{CH}$           | 628-71-7   | 99-100[1]          | -81[1]             | 0.733[1]               | 1.408[1]                              |
| 2-Heptyne  | $\text{CH}_3(\text{CH}_2)_3\text{C}\equiv\text{CCH}_3$        | 1119-65-9  | 110-111[2]         | -                  | 0.745[2]               | 1.423[2]                              |
| 3-Heptyne  | $\text{CH}_3\text{CH}_2\text{CH}_2\text{C}\equiv\text{CCH}_3$ | 2586-89-2  | 105-106[3]         | -130.5             | 0.741[3]               | 1.4225[3]                             |

Table 2: Methylhexyne Isomers

| IUPAC Name        | Structure                                                                        | CAS Number | Boiling Point (°C) | Melting Point (°C) | Density (g/mL at 25°C) | Refractive Index (n <sup>20</sup> /D) |
|-------------------|----------------------------------------------------------------------------------|------------|--------------------|--------------------|------------------------|---------------------------------------|
| 3-Methyl-1-hexyne | $\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{C}\equiv\text{CH}$            | 40276-93-5 | 85                 | -                  | 0.710                  | 1.402                                 |
| 4-Methyl-1-hexyne | $\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}(\text{CH}_3)\text{C}\equiv\text{CH}$ | 3901-79-9  | 93-94              | -                  | 0.723                  | 1.409                                 |
| 5-Methyl-1-hexyne | $(\text{CH}_3)_2\text{CHCH}_2\text{CH}_2\text{C}\equiv\text{CH}$                 | 2203-80-7  | 91[4]              | -124               | 0.728[5]               | 1.407[5]                              |
| 4-Methyl-2-hexyne | $\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{C}\equiv\text{CCCH}_3$        | 20198-49-6 | 99.54[6]           | -107.6[6]          | 0.7341[6]              | 1.4144[6]                             |
| 5-Methyl-2-hexyne | $(\text{CH}_3)_2\text{CHCH}_2\text{C}\equiv\text{CCCH}_3$                        | 53566-37-3 | 102[7]             | -92.9[7]           | 0.738[7]               | 1.4150[7]                             |

Table 3: Dimethylpentyne Isomers

| IUPAC Name             | Structure                                                              | CAS Number | Boiling Point (°C) | Melting Point (°C) | Density (g/mL at 25°C) | Refractive Index (n <sup>20</sup> /D) |
|------------------------|------------------------------------------------------------------------|------------|--------------------|--------------------|------------------------|---------------------------------------|
| 3,3-Dimethyl-1-pentyne | $\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2\text{C}\equiv\text{CH}$ | 926-75-0   | 77-78              | -                  | 0.713                  | 1.402                                 |
| 4,4-Dimethyl-1-pentyne | $(\text{CH}_3)_3\text{CCH}_2\text{C}\equiv\text{CH}$                   | 13361-63-2 | 73                 | -75[8]             | 0.715[8]               | 1.403[8]                              |
| 4,4-Dimethyl-2-pentyne | $(\text{CH}_3)_3\text{CC}\equiv\text{CCCH}_3$                          | 999-78-0   | 83[2]              | -                  | 0.718[2]               | 1.4085[2]                             |

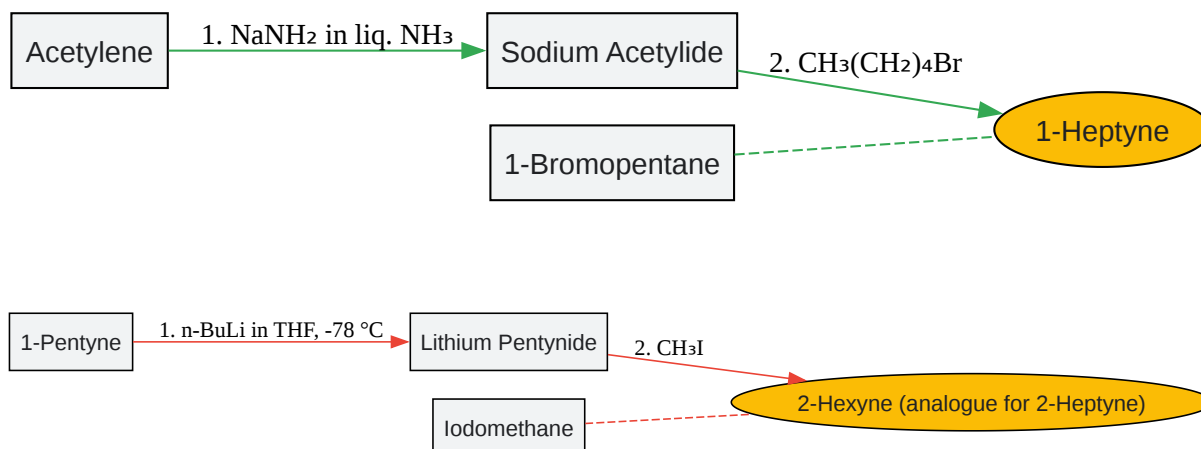
Table 4: Ethylpentyne Isomers

| IUPAC Name        | Structure                                             | CAS Number | Boiling Point (°C) | Melting Point (°C) | Density (g/mL at 25°C) | Refractive Index (n <sup>20</sup> /D) |
|-------------------|-------------------------------------------------------|------------|--------------------|--------------------|------------------------|---------------------------------------|
| 3-Ethyl-1-pentyne | $(\text{CH}_3\text{CH}_2)_2\text{CHC}\equiv\text{CH}$ | 21020-26-8 | 88[3]              | -                  | 0.725[3]               | 1.404[3]                              |

## Isomer Classification of C<sub>7</sub>H<sub>12</sub> Alkynes

The structural diversity of C<sub>7</sub>H<sub>12</sub> alkynes can be visualized through a classification diagram based on their carbon skeleton.





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